

An In-depth Technical Guide to 3-Methylcyclopentanone: Molecular Structure and Stereoisomers

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Compound of Interest

Compound Name: 3-Methylcyclopentanone

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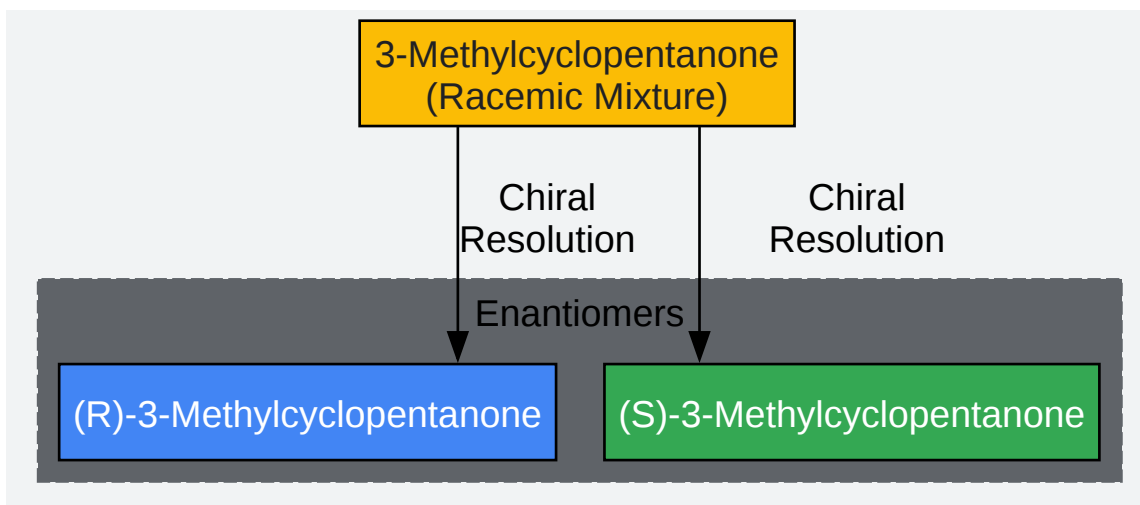
This document provides a comprehensive technical overview of **3-methylcyclopentanone**, a chiral ketone of significant interest in organic synthesis. It details the molecule's structural features, stereoisomeric forms, and physicochemical properties. Furthermore, it outlines established experimental protocols for its synthesis and enantiomeric separation, providing a critical resource for professionals in chemical research and development.

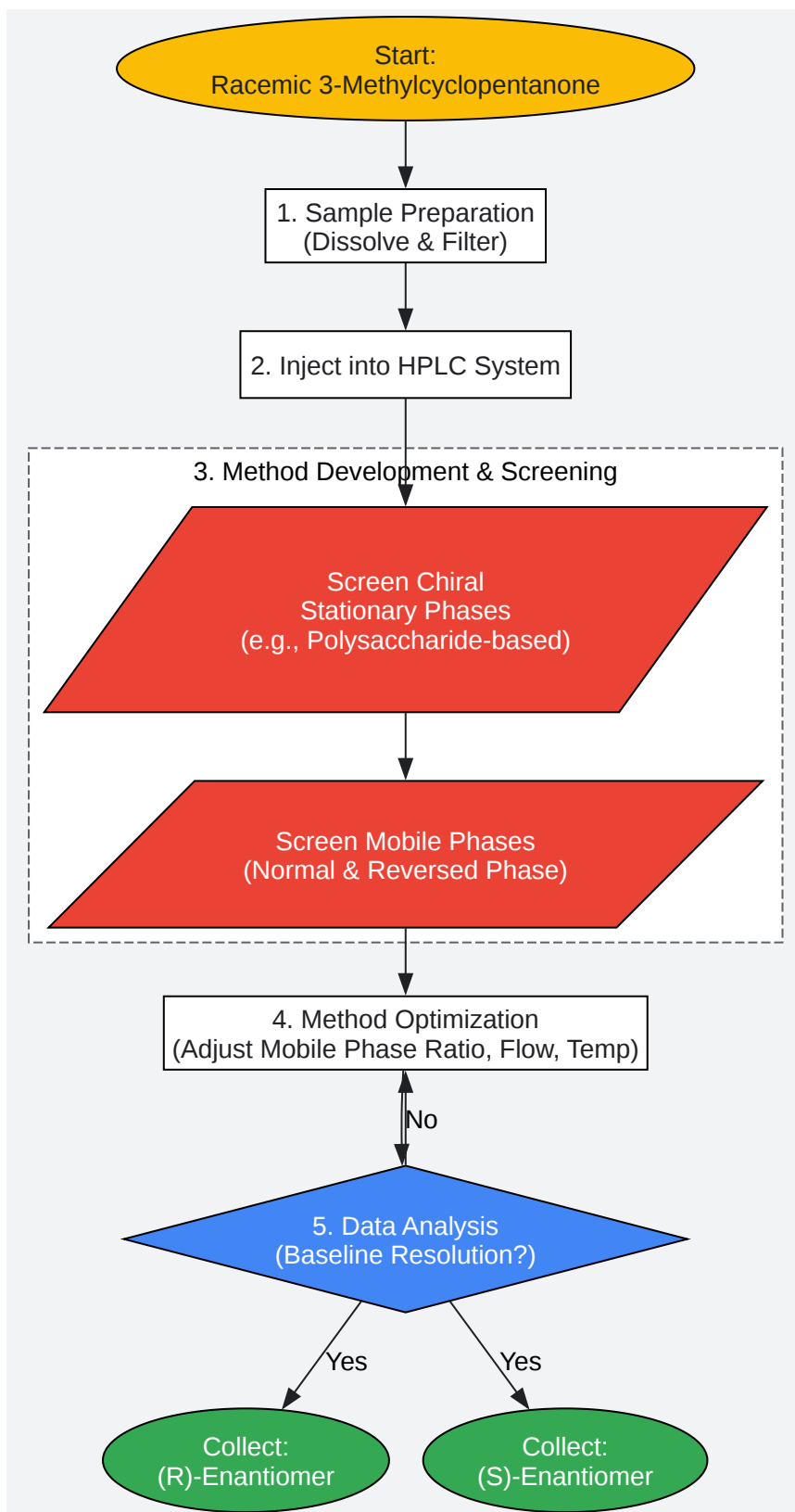
Molecular Structure and Stereochemistry

3-Methylcyclopentanone ($C_6H_{10}O$) is a cyclic ketone featuring a five-membered ring structure.^{[1][2][3]} Its IUPAC name is 3-methylcyclopentan-1-one.^[2] The core structure consists of a cyclopentane ring with a carbonyl functional group ($C=O$) at position 1 and a methyl group (CH_3) substituent at position 3.

The key structural feature of **3-methylcyclopentanone** is the presence of a single stereocenter at the carbon atom in position 3 (C3), where the methyl group is attached.^[2] This chirality gives rise to two distinct, non-superimposable mirror-image forms known as enantiomers. These enantiomers are designated as (R)-**3-methylcyclopentanone** and (S)-**3-methylcyclopentanone**. When present in an equal 1:1 ratio, they form a racemic mixture, often denoted as (±)-**3-methylcyclopentanone**.^{[4][5]} The physical and chemical properties of

the individual enantiomers are identical, except for their interaction with plane-polarized light and other chiral molecules.





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